

In-Depth Technical Guide: 4-Methoxy-2-fluorobenzyl Cyanide

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Compound of Interest

Compound Name: 4-Methoxy-2-fluorobenzyl cyanide

Cat. No.: B1328565

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CAS Number: 749934-29-0

This technical guide provides a comprehensive overview of **4-Methoxy-2-fluorobenzyl cyanide**, a substituted aromatic nitrile of interest to researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, outlines a general synthesis methodology, and discusses its potential applications based on the activities of structurally related compounds.

Chemical and Physical Properties

4-Methoxy-2-fluorobenzyl cyanide, also known by its synonym (2-Fluoro-4-methoxyphenyl)acetonitrile, is a unique organic compound featuring a phenyl ring substituted with both a fluorine atom and a methoxy group, alongside an acetonitrile moiety.^[1] This combination of functional groups imparts a moderate polarity to the molecule, influencing its solubility and reactivity.^[1] While specific experimental data for all physical properties are not readily available in published literature, the fundamental properties are summarized below.

Property	Value	Source
CAS Number	749934-29-0	[2]
Molecular Formula	C ₉ H ₈ FNO	[1]
Molecular Weight	165.16 g/mol	
Appearance	Colorless to pale yellow liquid or solid	[1]
Synonyms	(2-Fluoro-4-methoxyphenyl)acetonitrile, 2-Fluoro-4-methoxybenzeneacetonitrile	[1]

Synthesis

A definitive, detailed experimental protocol for the synthesis of **4-Methoxy-2-fluorobenzyl cyanide** is not extensively documented in publicly available literature. However, a general and widely applicable method for the synthesis of benzyl cyanides involves the nucleophilic substitution of a corresponding benzyl halide with an alkali metal cyanide. This reaction is a standard procedure in organic synthesis.[3]

General Experimental Protocol: Cyanation of Benzyl Halide

This protocol is a generalized procedure based on common methods for the synthesis of benzyl cyanides and should be adapted and optimized for the specific synthesis of **4-Methoxy-2-fluorobenzyl cyanide**.

Materials:

- 4-Methoxy-2-fluorobenzyl halide (chloride or bromide)
- Sodium cyanide (NaCN) or Potassium cyanide (KCN)
- Anhydrous polar aprotic solvent (e.g., Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), or Acetone)

- Inert gas (e.g., Nitrogen or Argon)
- Quenching solution (e.g., aqueous sodium hypochlorite)
- Extraction solvent (e.g., Ethyl acetate or Dichloromethane)
- Drying agent (e.g., anhydrous Sodium sulfate or Magnesium sulfate)

Procedure:

- In a flame-dried round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, dissolve the 4-Methoxy-2-fluorobenzyl halide in the chosen anhydrous polar aprotic solvent.
- Add a stoichiometric excess (typically 1.1 to 1.5 equivalents) of finely powdered sodium cyanide or potassium cyanide to the solution.
- Heat the reaction mixture with stirring. The reaction temperature and time will need to be optimized (typical ranges are from room temperature to 100°C and for several hours to overnight).
- Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Carefully quench the reaction by slowly adding an aqueous solution of sodium hypochlorite to decompose any excess cyanide. Caution: This step should be performed in a well-ventilated fume hood as toxic hydrogen cyanide gas can be evolved.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent.
- Combine the organic layers and wash sequentially with water and brine.
- Dry the organic layer over an anhydrous drying agent, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

- Purify the crude **4-Methoxy-2-fluorobenzyl cyanide** using an appropriate technique, such as column chromatography on silica gel or distillation under reduced pressure.

Synthesis Workflow Diagram



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Caption: General workflow for the synthesis of **4-Methoxy-2-fluorobenzyl cyanide**.

Potential Applications in Drug Development

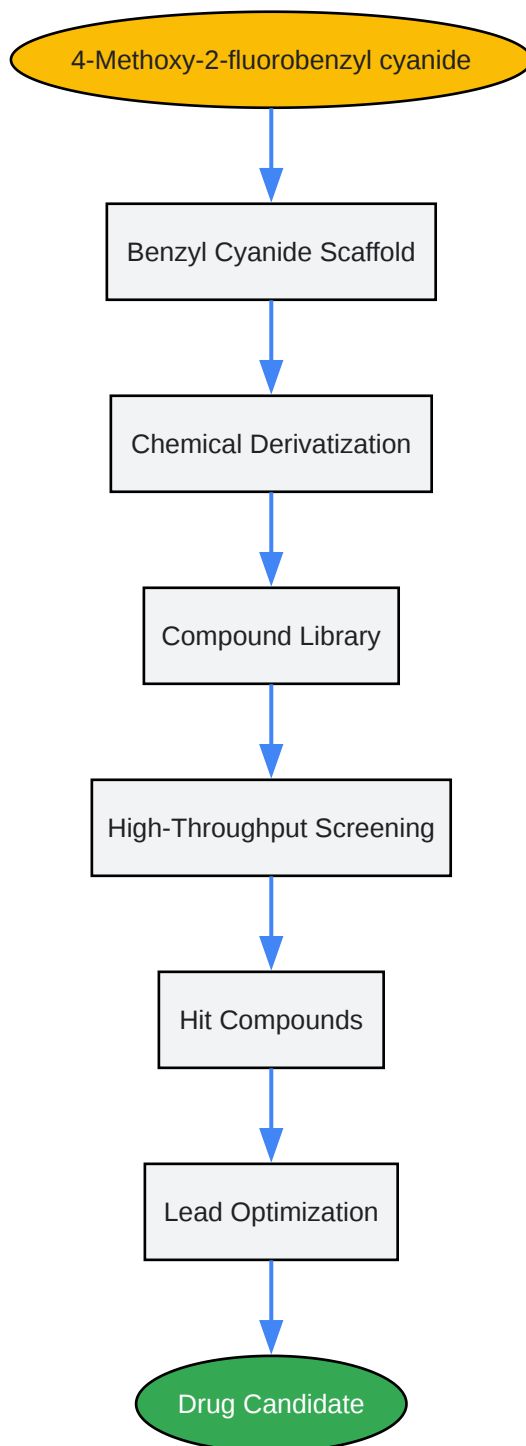
While specific biological activities of **4-Methoxy-2-fluorobenzyl cyanide** are not yet reported, the benzyl cyanide scaffold is a key structural motif in a wide range of pharmaceuticals. The introduction of fluorine and methoxy substituents can significantly modulate the pharmacokinetic and pharmacodynamic properties of a molecule.

Benzyl cyanide and its derivatives are precursors to a variety of drug classes, including:

- Anticonvulsants: The core structure can be elaborated to synthesize compounds with activity against seizures.
- Antidepressants: Certain derivatives are known to interact with targets in the central nervous system relevant to mood disorders.
- Analgesics: The scaffold is present in some opioid and non-opioid pain relievers.
- Antihistamines: Modification of the benzyl cyanide structure has led to the development of H1 receptor antagonists.

The fluorine atom in **4-Methoxy-2-fluorobenzyl cyanide** can enhance metabolic stability and binding affinity to biological targets, while the methoxy group can influence solubility and receptor interactions. These properties make it an attractive starting material for medicinal chemistry campaigns aimed at discovering novel therapeutic agents.

Logical Relationship Diagram



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Caption: Role of **4-Methoxy-2-fluorobenzyl cyanide** in a drug discovery workflow.

Safety Information

Detailed toxicological data for **4-Methoxy-2-fluorobenzyl cyanide** are not available. However, as an organic cyanide, it should be handled with extreme caution. Benzyl cyanides are generally toxic and can be fatal if swallowed, inhaled, or absorbed through the skin. It is crucial to handle this compound in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. In case of exposure, immediate medical attention is necessary.

Conclusion

4-Methoxy-2-fluorobenzyl cyanide is a chemical compound with significant potential as a building block in synthetic and medicinal chemistry. While specific experimental data and biological activity studies are currently limited, its structural features suggest it could serve as a valuable precursor for the development of novel pharmaceuticals. Further research into its synthesis, characterization, and biological evaluation is warranted to fully explore its potential.

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